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INVALID-LINK-- --INVALID-LINK-- --INVALID-LINK-- Essential Safety and Handling of **IRDye 700DX**

For researchers, scientists, and drug development professionals utilizing **IRDye 700DX**, this guide provides immediate, essential safety and logistical information for proper handling and disposal. Adherence to these protocols is critical for ensuring laboratory safety and maintaining experimental integrity.

## Personal Protective Equipment (PPE)

When handling **IRDye 700DX**, particularly in its powdered form or when preparing solutions, a comprehensive suite of personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specifications & Use
Eye and Face Protection	Chemical Splash Goggles	Recommended for all procedures involving IRDye 700DX to protect against splashes.[1]
Face Shield	Should be worn in conjunction with goggles, especially when there is a significant risk of splashing.[1]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate chemical-resistant gloves should be worn.[2]
Body Protection	Laboratory Coat	A standard cotton or cotton/poly blend lab coat is required for all wet lab work.[1] For tasks with a higher risk of splashes, a barrier coat may be appropriate.[1]

## Operational Plan: Step-by-Step Handling

Reconstitution and Handling Precautions:

**IRDye 700DX** is light-sensitive; therefore, all operations should be performed in the dark or with minimal light exposure to maintain its efficacy.[3]

- Preparation: Before handling, ensure that an accessible safety shower and eye wash station are available.[4] The work area should have adequate ventilation.[4]
- Reconstitution: **IRDye 700DX** NHS ester should be resuspended in an anhydrous organic solvent such as DMSO.[5] WARNING: Do not resuspend the dye in an aqueous solution or buffer initially.[5]
- Avoiding Inhalation and Contact: Take measures to avoid the formation of dust and aerosols. [4] Direct contact with the skin, eyes, and inhalation should be strictly avoided.[4]

## Experimental Protocol: Labeling of Fixed Cells

This protocol outlines the covalent labeling of cellular proteins for In-Cell Western™ Assays.

- Cell Fixation: Fix cells as required by your specific experimental protocol.
- Dye Preparation: Prepare a 1 mg/mL stock solution of **IRDye 700DX** NHS ester in anhydrous DMSO.[\[5\]](#)
- Working Solution: Dilute the stock solution in an aqueous buffer like PBS. A starting dilution of 1:5,000 is recommended for **IRDye 700DX** NHS ester.[\[5\]](#) This working solution should be used immediately.[\[5\]](#)
- Incubation: Add the diluted dye solution to the fixed cells and incubate for 30 minutes.[\[5\]](#)
- Washing: Wash the cells with PBS containing 0.1% Tween® 20 for 5 minutes to remove any unbound dye.[\[5\]](#)

## Disposal Plan

Proper disposal of **IRDye 700DX** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

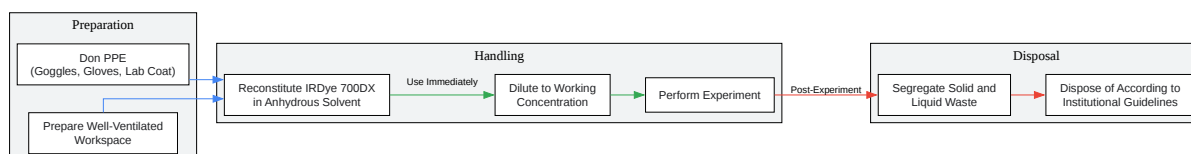
Waste Type	Disposal Procedure
Unused IRDye 700DX	Dispose of as chemical waste in accordance with local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed container for chemical waste.
Liquid Waste (e.g., wash buffers)	Collect in a clearly labeled, sealed waste container. Do not pour down the drain. <a href="#">[6]</a>
Contaminated PPE (e.g., gloves)	Dispose of as solid chemical waste.

## Hazard Identification and First Aid

While **IRDye 700DX** is not classified as a hazardous substance, it is prudent to follow standard laboratory safety procedures.[4]

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[6]
Skin Contact	Wash the affected area thoroughly with soap and plenty of water.[6]
Eye Contact	Flush eyes with water as a precaution.[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical advice.[6]

## IRDye 700DX Handling Workflow



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Caption: Workflow for safe handling of **IRDye 700DX**.

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